

# Operational Guide: Disposal & Handling of 7-Methyl-1H-indole-2-carbaldehyde[1]

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## Compound of Interest

Compound Name: 7-Methyl-1H-indole-2-carbaldehyde

CAS No.: 1796-37-8

Cat. No.: B157106

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## Executive Summary & Immediate Directives

Do not dispose of **7-Methyl-1H-indole-2-carbaldehyde** down the drain. This compound is a nitrogen-containing heterocycle with aldehyde functionality, classifying it as Hazardous Organic Waste.[1]

- Primary Hazard: Irritant (Skin/Eye/Respiratory) and Potential Sensitizer.[1]
- Disposal Method: High-temperature incineration via a licensed hazardous waste contractor. [1]
- Immediate Storage: Store in a tightly sealed container, protected from light and air, at 2–8°C. Aldehydes are prone to autoxidation; minimize headspace to prevent conversion to the corresponding carboxylic acid.[1]

## Chemical Profile & Hazard Logic

To handle this compound safely, one must understand the causality of its hazards.[1] The indole core provides lipophilicity (skin absorption potential), while the aldehyde group introduces chemical reactivity (oxidation/Schiff base formation).[1]

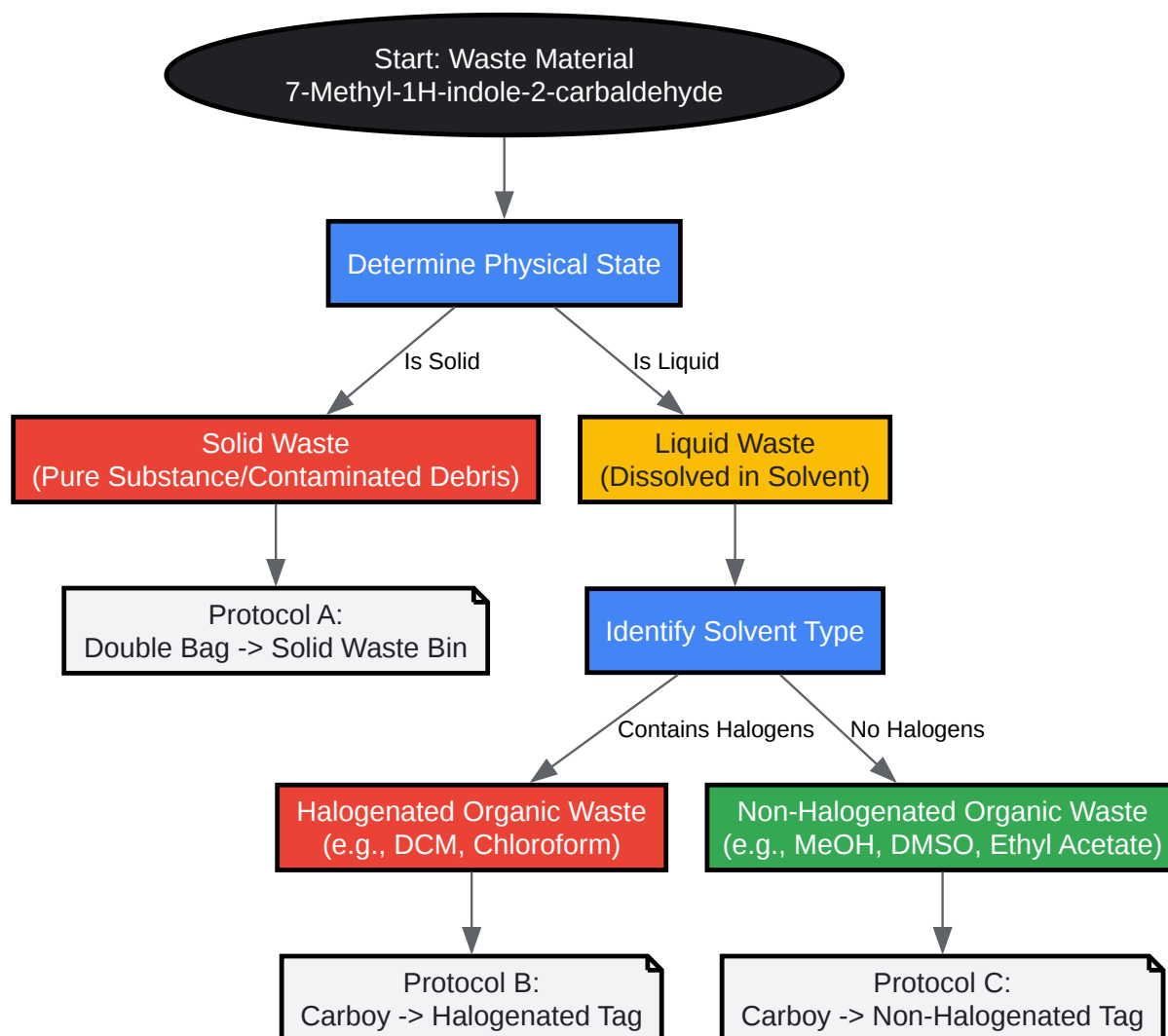
**Table 1: Physicochemical & Hazard Data[1][2]**

Parameter	Specification	Operational Implication
Compound Name	7-Methyl-1H-indole-2-carbaldehyde	Target analyte
CAS Number	142402-17-7 (Analog: 19005-93-7)	Use for waste manifesting
Physical State	Solid (Powder/Crystal)	Dust inhalation risk; requires N95/P100 mask
Reactivity	Air/Light Sensitive	Aldehyde Autoxidation: Can form peroxides/acids over time.[1]
GHS Classification	H315, H319, H335	Irritating to mucous membranes.[1] Handle in fume hood.
Waste Code (RCRA)	Not P/U Listed; Assign D001 (if ignitable) or General Organic	Non-halogenated organic waste stream.[1]

Expert Insight: While many researchers treat indoles as benign, the C-2 aldehyde position is electronically active.[1] In the presence of strong oxidizers, this compound can react exothermically.[1] Consequently, never consolidate this waste with oxidizing acids (e.g., Nitric Acid, Chromic Acid).[1]

## Decision Framework: Disposal Workflows

The following self-validating logic tree ensures you select the correct waste stream based on the physical state of the material.



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Figure 1: Decision matrix for segregating indole-aldehyde waste streams to prevent cross-contamination and ensure regulatory compliance.

## Detailed Disposal Protocols

### Protocol A: Solid Waste (Pure Substance)

Applicability: Expired pure chemical, contaminated weighing boats, gloves, or paper towels.<sup>[1]</sup>

- Containment: Transfer the solid material into a clear, sealable polyethylene bag.

- Secondary Containment: Place the first bag inside a second bag (double-bagging) to prevent particle leakage.
- Labeling: Attach a hazardous waste tag.
  - Chemical Name: "**7-Methyl-1H-indole-2-carbaldehyde** (Solid) & Debris"[\[1\]](#)
  - Hazard Checkbox: Toxic, Irritant.[\[1\]](#)[\[2\]](#)
- Disposal: Place in the laboratory's designated Solid Hazardous Waste Drum.

## Protocol B & C: Liquid Waste (Solutions)

Applicability: Reaction mixtures, mother liquors, or stock solutions.[\[1\]](#)

- Segregation (The Critical Step):
  - If dissolved in Dichloromethane (DCM) or Chloroform: Use the Halogenated waste stream.[\[1\]](#)
  - If dissolved in Methanol, DMSO, or Ethyl Acetate: Use the Non-Halogenated waste stream.[\[1\]](#)
- Transfer: Pour into the appropriate HDPE or Glass waste carboy using a funnel.[\[1\]](#)
  - Caution: Do not fill carboys >90% full to allow for thermal expansion.[\[1\]](#)
- Rinsing: Triple-rinse the original container with the compatible solvent and add rinsate to the waste carboy.[\[1\]](#)
- Logging: Immediately update the waste log sheet attached to the carboy with the volume and chemical name.[\[1\]](#)

## Emergency Spill Response

Scenario: You have spilled 5g of solid **7-Methyl-1H-indole-2-carbaldehyde** on the benchtop.

- Evacuate & PPE: Alert nearby personnel. Don nitrile gloves, safety goggles, and a lab coat.[\[1\]](#) If dust is visible in the air, use an N95 respirator.[\[1\]](#)

- Dry Clean-Up (Preferred):
  - Do not wet the powder initially (this spreads the contamination).[1]
  - Cover the spill with a damp paper towel (to suppress dust) or use a scoop/dustpan dedicated to hazardous waste.[1]
- Surface Decontamination:
  - Once the bulk solid is removed, wipe the surface with a soap/water solution followed by Ethanol (70%).[1]
  - Why Ethanol? Indole aldehydes have limited solubility in pure water; ethanol ensures the lipophilic residues are solubilized and removed.[1]
- Waste Disposal: All cleanup materials (towels, gloves, scoop contents) go into Protocol A (Solid Waste).[1]

## Regulatory & Compliance Context

This guide adheres to the principles of the Resource Conservation and Recovery Act (RCRA). [1]

- Waste Determination: Under 40 CFR 262.11, the generator (you) must determine if waste is hazardous.[1] While **7-Methyl-1H-indole-2-carbaldehyde** is not explicitly "P" or "U" listed, it exhibits characteristics of toxicity and ignitability (if in solvent), mandating management as hazardous waste [1].[1]
- Aldehyde Specifics: EPA guidelines for atmospheric aldehydes suggest that while specific disposal methods vary, incineration is the standard for organic carbonyls to ensure complete destruction of the indole ring [2].[1]

## References

- US Environmental Protection Agency (EPA). Hazardous Waste Generators: Categories and Requirements.[1] EPA.gov.[1] Available at: [\[Link\]](#)[1]

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 96389, Indole-2-carboxaldehyde.[1] Retrieved February 1, 2026 from [[Link](#)][1]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets.[1] OSHA.gov.[1] Available at: [[Link](#)][1]

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## Sources

- 1. [chemscene.com](https://chemscene.com) [[chemscene.com](https://chemscene.com)]
- 2. [cdhfinechemical.com](https://cdhfinechemical.com) [[cdhfinechemical.com](https://cdhfinechemical.com)]
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